

Essential Safety and Logistics for Handling Chalk (Calcium Carbonate)

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | CHALK |
| CAS No.: | 13397-25-6 |
| Cat. No.: | B1172578 |

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance for the safe handling, storage, and disposal of **chalk**, which is primarily composed of calcium carbonate (CaCO_3). While generally considered a non-hazardous substance, proper procedures are necessary to mitigate risks associated with dust and potential contamination.^{[1][2][3]}

Personal Protective Equipment (PPE) and Immediate Safety Measures

Adherence to proper PPE protocols is the first line of defense against potential irritation from **chalk** dust.

1. Eye and Face Protection:

- Wear safety glasses with side shields or direct vent goggles, particularly when airborne dust is present.^[4] A face shield can provide additional protection.

2. Skin Protection:

- Gloves: Nitrile gloves are recommended to avoid skin contact.[4] Always inspect gloves for integrity before use and employ proper removal techniques to prevent skin exposure.[5]
- Protective Clothing: For tasks with significant dust generation, clothing such as a lab coat or a Tyvek suit should be worn.[4]

3. Respiratory Protection:

- In environments where dust is generated, a NIOSH-approved air-purifying particulate respirator (e.g., N95) is recommended.[4]
- For exposures exceeding established limits, more advanced respiratory protection, such as a full facepiece respirator or a powered-air purifying respirator (PAPR), may be necessary.[4] All respirator use must comply with a written respiratory protection program that includes training, fit-testing, and medical evaluations, as outlined in OSHA's standard (29 CFR 1910.134).[4]

First Aid Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. If contact lenses are worn, they should be removed while flushing. Seek medical attention if irritation persists.[1][4]
- Skin Contact: Wash the affected area with soap and plenty of water.[4][5]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][5]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. If the person feels unwell, seek medical advice.[2][5]

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the material and ensuring a safe laboratory environment.

Handling:

- Minimize dust generation during handling.[6]
- Use in a well-ventilated area.[3][5] If necessary, use local exhaust ventilation where dust is created.[5]
- Avoid contact with skin, eyes, and clothing.[3][7]
- Do not eat, drink, or smoke in areas where **chalk** is handled.[8]
- Wash hands thoroughly after handling.[7][8]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5][7]
- Keep away from incompatible materials such as acids, aluminum, ammonium salts, fluorine, and magnesium.[4] **Chalk** is not compatible with strong oxidizing agents.[3]
- Store solids separately from liquids.[9]
- Ensure storage shelves are stable, secured, and not overloaded.[10]

Disposal Plan

The disposal of calcium carbonate should be conducted in accordance with local, state, and federal regulations.

- **Small Spills:** For minor spills, powdered material should be collected safely, for instance by sweeping or using a vacuum with a HEPA filter, and placed into a sealed container for disposal.[1][6] Avoid methods that raise dust.[7]
- **Waste Containers:** Place waste **chalk** in a suitable, sealed, and properly labeled container. [4][5][6]
- **Regulatory Compliance:** While calcium carbonate is not always classified as hazardous waste, it is crucial to consult with your institution's environmental health and safety department or a licensed professional waste disposal service to ensure proper disposal.[6]

[11][12] Some regulations may require professional handling, especially for large quantities or contaminated material.[11] Do not dispose of down the drain.[2][11]

Quantitative Exposure Limits

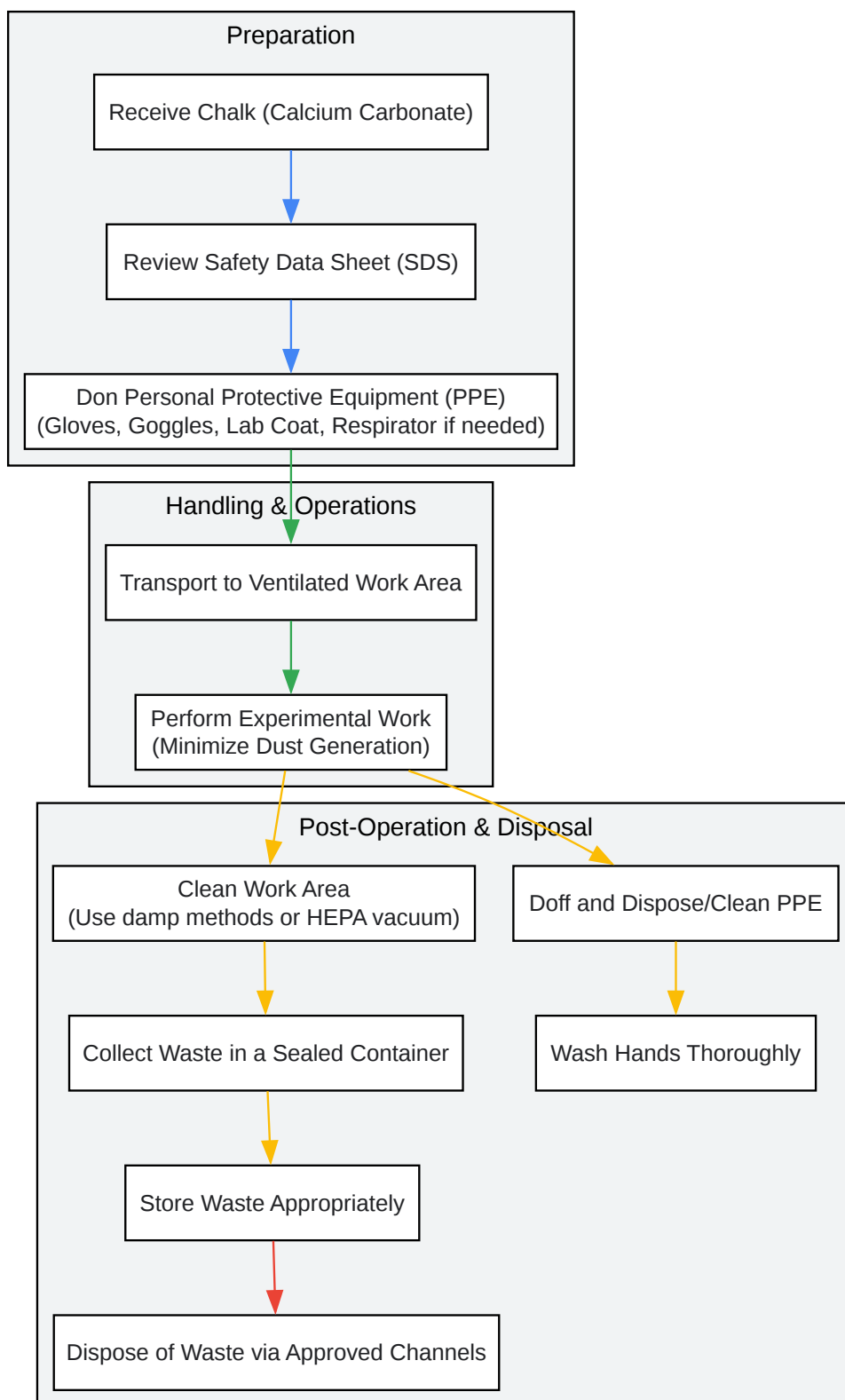
The following table summarizes the occupational exposure limits for calcium carbonate dust.

| Agency | Exposure Limit | Details |
|--------|---|-------------------------------------|
| OSHA | 15 mg/m ³ (total particulate) | 8-hour time-weighted average (TWA) |
| OSHA | 5 mg/m ³ (respirable fraction) | 8-hour time-weighted average (TWA) |
| NIOSH | 10 mg/m ³ (total particulate) | 10-hour time-weighted average (TWA) |
| NIOSH | 5 mg/m ³ (respirable fraction) | 10-hour time-weighted average (TWA) |

Source: New Jersey Department of Health Hazardous Substance Fact Sheet[4]

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **chalk** in a laboratory setting, from receipt of the material to its final disposal.



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Caption: Workflow for the safe handling of **chalk** in a laboratory.

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